

Fundamental Solubility Data for I-Atabrine Dihydrochloride

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Compound Focus: I-Atabrine dihydrochloride

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The table below summarizes the key physicochemical and solubility properties of **I-Atabrine dihydrochloride** essential for formulation work [1] [2].

Property	Value / Description
Molecular Weight	472.88 g/mol [1] [2]
CAS Number	56100-42-6 [1] [2]
Chemical Formula	$C_{23}H_{32}Cl_3N_3O$ [1] [2]
Appearance	Light yellow to yellow solid [1] [2]
In Vitro Solubility (Water)	50 mg/mL (105.74 mM), requires ultrasonication [1] [2]
In Vitro Solubility (DMSO)	20 mg/mL (42.29 mM), requires ultrasonication; use newly opened, hygroscopic DMSO [1] [2]

Experimental Protocols for Solubilization

Here are detailed methodologies for preparing stock solutions using different solvent systems for various experimental applications [1] [2].

Protocol 1: Aqueous-Based System for In Vivo Studies

This protocol uses a co-solvent system to achieve a clear solution suitable for in vivo administration.

- **Final Solution:** 10% DMSO + 40% PEG300 + 5% Tween-80 + 45% Saline [1] [2].
- **Target Concentration:** ≥ 2 mg/mL (4.23 mM) [1] [2].
- **Step-by-Step Procedure:**
 - Prepare a 20.0 mg/mL stock solution of **l-Atabrine dihydrochloride** in DMSO.
 - To a 1 mL volumetric container, add 100 μ L of the DMSO stock solution.
 - Add 400 μ L of PEG300 and mix evenly.
 - Add 50 μ L of Tween-80 and mix evenly.
 - Add 450 μ L of Saline (0.9% sodium chloride in ddH₂O) to bring the final volume to 1 mL.
- **Storage & Stability:** For in vivo experiments, it is recommended to prepare the working solution freshly and use it on the same day [1] [2].

Protocol 2: Cyclodextrin-Based Aqueous System

This method employs a cyclodextrin derivative to solubilize the compound in a predominantly aqueous environment.

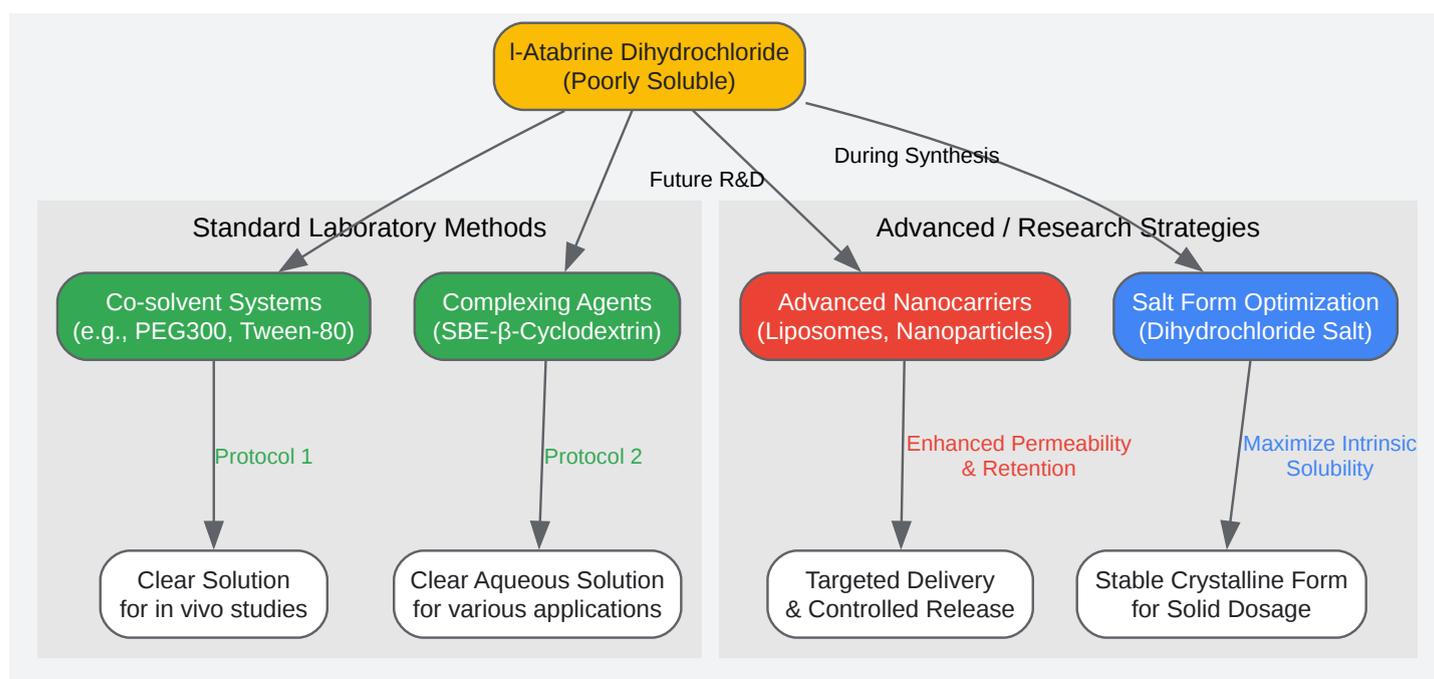
- **Final Solution:** 10% DMSO + 90% (20% SBE- β -CD in Saline) [1] [2].
- **Target Concentration:** ≥ 2 mg/mL (4.23 mM) [1] [2].
- **Step-by-Step Procedure:**
 - Prepare a 20.0 mg/mL stock solution of **l-Atabrine dihydrochloride** in DMSO.
 - Prepare a 20% SBE- β -CD in Saline solution by dissolving 2 g of SBE- β -CD powder in 10 mL of Saline. Ensure it is completely dissolved and clear.
 - To a 1 mL volumetric container, add 100 μ L of the DMSO stock solution.
 - Add 900 μ L of the 20% SBE- β -CD in Saline solution and mix evenly.
- **Storage & Stability:** The 20% SBE- β -CD in Saline solution can be stored at 4°C for one week [1] [2].

Scientific Context & Advanced Strategies

l-Atabrine (quinacrine) is a 9-aminoacridine derivative [3]. Modern research focuses on advanced formulation strategies to overcome the solubility and bioavailability challenges common to this class of drugs [4] [5].

- **Novel Delivery Systems:** Research into experimental formulations for related drugs like hydroxychloroquine includes **liposomes, niosomes, hollow mesoporous silica nanoparticles, and in-situ gelling hydrogels** [5]. These systems can encapsulate the drug, improve its dissolution profile, and provide controlled release.
- **Machine Learning in Solubility Prediction:** Computational models, including **Random Forest regression and Extra Trees algorithms**, are being refined to better predict the solubility of complex molecules, which can accelerate pre-formulation studies [4].

The following diagram illustrates a strategic workflow for enhancing **I-Atabrine dihydrochloride** solubility, integrating both standard techniques and advanced technologies.



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Frequently Asked Questions (FAQs) & Troubleshooting

Q1: My solution of I-Atabrine dihydrochloride in DMSO has precipitated after storage. What should I do? **A: I-Atabrine dihydrochloride** solutions are sensitive to moisture. Hygroscopic DMSO can absorb water from the atmosphere, leading to precipitation.

- **Prevention:** Always use newly opened, anhydrous DMSO. Aliquot the stock solution and store it properly.

- **Solution:** Re-dissolve the precipitate by warming the solution gently (e.g., in a 37°C water bath) and sonicating it. If precipitation persists, consider preparing a fresh stock solution [1] [2].

Q2: I need to administer I-Atabrine dihydrochloride to animals, but the final concentration in the vehicle is too low. How can I increase the dosing concentration? **A:** The standard protocols aim for a balance of solubility and biocompatibility. To increase the dose:

- **Optimize the Vehicle:** You can try to slightly adjust the ratios of PEG300, Tween-80, and Saline in Protocol 1, but ensure the final DMSO concentration does not exceed well-tolerated levels (typically 10% or less for many animal models).
- **Use Alternative Agents:** Consider testing other solubilizing agents like different cyclodextrins (e.g., HP- β -CD) or lipids, which may offer higher loading capacity [4] [5].

Q3: Why does my clear stock solution become cloudy when I add it to my aqueous cell culture medium? **A:** This is a classic "solvent shift" precipitation. The compound is soluble in the organic solvent (DMSO) but precipitates upon rapid dilution into the aqueous buffer.

- **Solution:** Ensure you are adding the stock solution slowly and with vigorous vortexing or stirring to facilitate mixing. Using a solubilizing agent like cyclodextrin (Protocol 2) in your stock solution can significantly improve its compatibility with aqueous media [1] [4].

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References

1. I-Atabrine dihydrochloride | Bacterial Inhibitor [medchemexpress.com]
2. I-Atabrine dihydrochloride | Bacterial Inhibitor [medchemexpress.com]
3. Identification of a group of 9-amino-acridines that ... [pmc.ncbi.nlm.nih.gov]
4. Strategies of solubility enhancement and perspectives in ... [pmc.ncbi.nlm.nih.gov]
5. Hydroxychloroquine: Pharmacological, physicochemical ... [sciencedirect.com]

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